

# Technical Guide: Solubility Profile and Analytical Applications of Tinuvin 770

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## Compound of Interest

Compound Name: *Bis(2,2,6,6-tetramethyl-1-piperidinyloxy-4-yl) sebacate*

CAS No.: 2516-92-9

Cat. No.: B1587878

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Bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate[1][2]

## Executive Summary

Tinuvin 770 (CAS: 52829-07-9) is a low molecular weight Hindered Amine Light Stabilizer (HALS) widely utilized in polyolefins, styrenics, and polyurethanes.[1][3] In the context of pharmaceutical development, it is a critical "extractable and leachable" (E&L) target.[1] Its migration from plastic packaging (e.g., IV bags, tubing, closures) into drug formulations can compromise therapeutic efficacy or patient safety.[1]

This guide provides a definitive solubility profile of Tinuvin 770, delineating its behavior in common laboratory solvents. Furthermore, it details a validated Solid Phase Extraction (SPE) protocol for its isolation from complex aqueous matrices, utilizing its specific physicochemical properties for high-recovery analysis.[1]

## Physicochemical Identity

Understanding the solubility of Tinuvin 770 requires an analysis of its molecular architecture. It is a diester of sebacic acid and two tetramethylpiperidine moieties.

| Property             | Value                                         | Significance                                   |
|----------------------|-----------------------------------------------|------------------------------------------------|
| Chemical Name        | Bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate | Core Identity                                  |
| CAS Number           | 52829-07-9                                    | Regulatory ID                                  |
| Molecular Weight     | 480.7 g/mol                                   | Mass Spec Target (m/z 481 [M+H] <sup>+</sup> ) |
| LogP (Octanol/Water) | ~5.5                                          | Highly Lipophilic (Hydrophobic)                |
| pKa                  | ~10.5 (Calculated)                            | Basic (Piperidine Nitrogen)                    |
| Melting Point        | 81–85 °C                                      | Solid at Room Temperature                      |

## Solubility Data Profile

The following data represents the saturation solubility of Tinuvin 770 in various solvents at 20°C. This data is critical for selecting solvents for stock preparation, extraction, and chromatography.<sup>[1]</sup>

### Table 1: Quantitative Solubility at 20°C<sup>[1][2]</sup>

| Solvent Class | Solvent            | Solubility (% w/w) | Solubility Rating |
|---------------|--------------------|--------------------|-------------------|
| Chlorinated   | Methylene Chloride | 56%                | Excellent         |
| Chlorinated   | Chloroform         | 45%                | Excellent         |
| Polar Protic  | Methanol           | 38%                | Very Good         |
| Ester         | Ethyl Acetate      | 24%                | Good              |
| Ketone        | Acetone            | 19%                | Good              |
| Aromatic      | Toluene            | ~20%               | Good              |
| Alkane        | n-Hexane           | 5%                 | Moderate/Low      |
| Aqueous       | Water              | < 0.01%            | Insoluble         |

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*Critical Insight: Tinuvin 770 exhibits a "dual-nature" solubility. The long sebacate chain drives solubility in non-polar organics (Dichloromethane), while the amine groups allow for significant solubility in polar protic solvents like Methanol, provided the pH allows hydrogen bonding.[1]*

## Mechanistic Solubility Analysis

To predict the behavior of Tinuvin 770 in novel solvent systems, we must look beyond the table to the molecular interactions governing solvation.

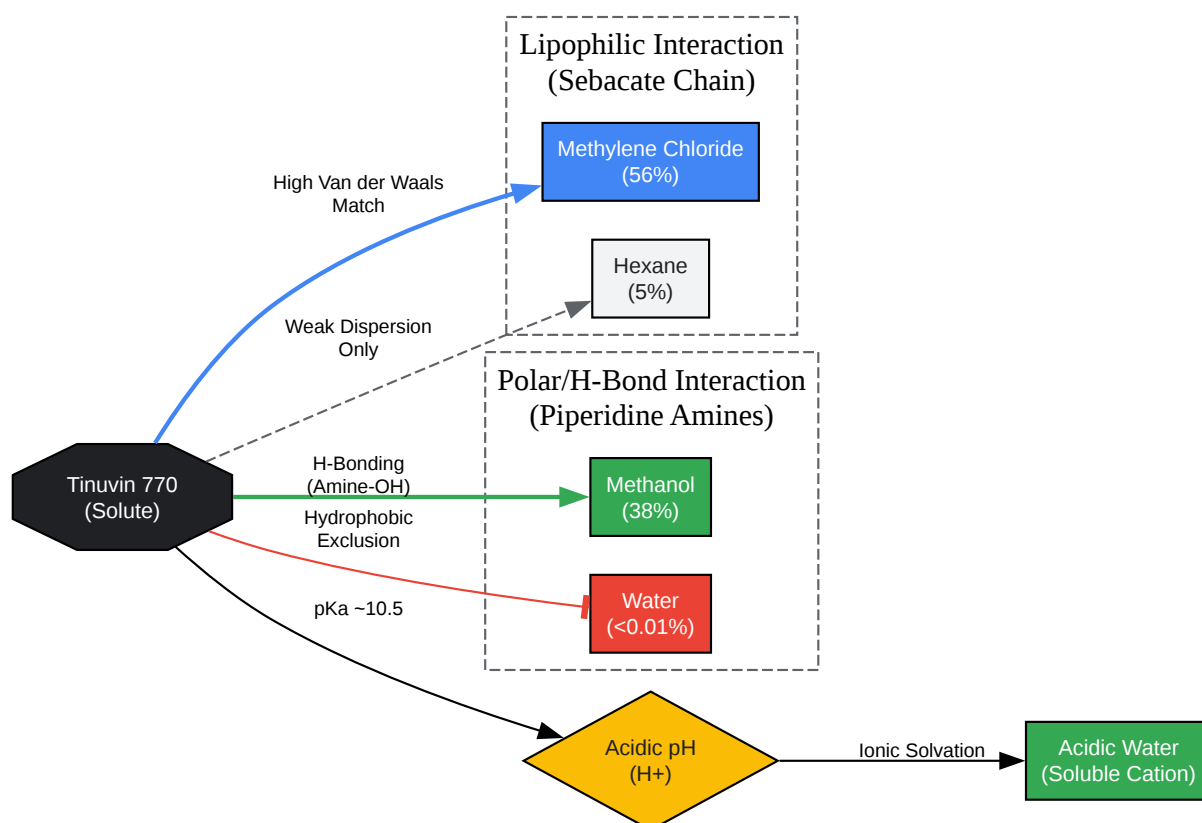
### Structural Drivers[1]

- **Lipophilic Dominance (The Sebacate Linker):** The central 10-carbon chain is highly hydrophobic. This aligns the molecule's Hansen Solubility Parameter for Dispersion ( ) with chlorinated solvents and aromatics, explaining the high solubility in Methylene Chloride and Toluene.[1]

- Basic Functionality (The Piperidine Ring): The steric hindrance of the tetramethyl groups protects the amine, but it remains a basic center. In acidic environments, these amines protonate, drastically increasing water solubility (turning the molecule into a surfactant-like cation).[1] In neutral organic solvents, the amines act as Hydrogen Bond Acceptors, facilitating solubility in alcohols (Methanol).[1]

## Visualization: Solvation Logic

The following diagram illustrates the interaction hierarchy determining Tinuvin 770's solubility.



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Figure 1: Mechanistic pathways of Tinuvin 770 solvation.[1] Note the "switch" in aqueous solubility triggered by pH.[1]

# Experimental Protocol: Trace Extraction & Analysis

Application: Extractables & Leachables (E&L) Screening for Pharmaceutical Packaging.

Objective: Isolate Tinuvin 770 from an aqueous drug formulation (simulant) for LC-MS quantification.

This protocol relies on Mixed-Mode Cation Exchange (MCX).<sup>[1]</sup> Because Tinuvin 770 is a base (pKa ~10.5), we can "lock" it onto a sorbent using pH control, wash away interferences, and then elute it.<sup>[1]</sup>

## Reagents

- SPE Cartridge: Waters Oasis MCX (Mixed-Mode Cation Exchange), 3cc/60mg.<sup>[1][4]</sup>
- Loading Buffer: 0.1M Phosphate Buffer (pH 3.0) or Saline.<sup>[4][5]</sup>
- Wash Solvent 1: 0.1M HCl (Ensures protonation).
- Wash Solvent 2: 100% Methanol (Removes neutral hydrophobic interferences).
- Elution Solvent: 5% Ammonium Hydroxide (NH<sub>4</sub>OH) in Methanol.

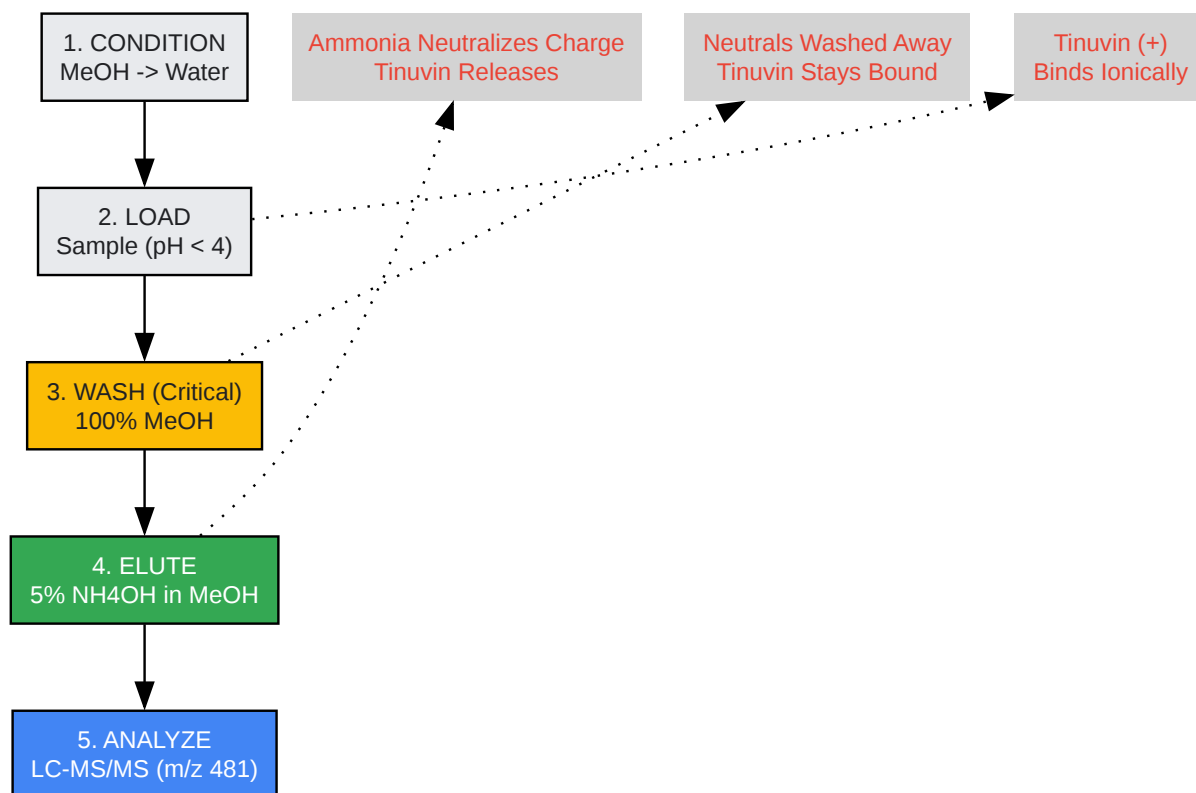
## Step-by-Step Workflow

- Conditioning:
  - Pass 2 mL Methanol through the cartridge.<sup>[4]</sup>
  - Pass 2 mL Water (Milli-Q) through the cartridge.<sup>[1]</sup>
  - Rationale: Activates the sorbent pores and removes manufacturing residues.
- Loading:
  - Acidify sample to pH < 4.0 using dilute HCl.
  - Load sample onto cartridge at low flow rate (~1 mL/min).
  - Mechanism:<sup>[6][7]</sup> Tinuvin 770 becomes positively charged (

) and binds to the sulfonate groups on the sorbent via ionic interaction.[1]

- Washing (The Clean-up):
  - Wash 1: 2 mL 0.1M HCl. (Maintains charge state).
  - Wash 2: 2 mL 100% Methanol.
  - Critical Step: Because Tinuvin 770 is ionically bound, 100% Methanol will not elute it.[1] However, Methanol will wash away neutral plasticizers, antioxidants, and other non-basic leachables.[1]
- Elution:
  - Apply 2 x 1 mL of 5% NH<sub>4</sub>OH in Methanol.
  - Mechanism:[6][7] The ammonia neutralizes the proton on the Tinuvin amine groups. The ionic bond breaks. The neutral Tinuvin is highly soluble in Methanol and elutes.
- Reconstitution:
  - Evaporate eluate to dryness under Nitrogen (40°C).
  - Reconstitute in 90:10 Methanol:Water (with 0.1% Formic Acid) for LC-MS injection.[1]

## Visualization: SPE Workflow



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Figure 2: Mixed-Mode Cation Exchange (MCX) extraction logic for Tinuvin 770.

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